

# Solubility Profile of 4-(2-Methyl-4-thiazolyl)phenol: A Technical Guide

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## Compound of Interest

Compound Name: 4-(2-Methyl-4-thiazolyl)phenol

Cat. No.: B1581357

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## Abstract

This technical guide provides a detailed overview of the solubility characteristics of **4-(2-Methyl-4-thiazolyl)phenol**, a compound of interest in biochemical research and drug discovery. Due to a lack of extensive, publicly available quantitative solubility data across a wide range of common solvents, this document summarizes the currently available information and provides a comprehensive, generalized experimental protocol for determining the equilibrium solubility of this and similar solid compounds. This guide is intended to be a valuable resource for researchers, enabling them to ascertain the solubility of **4-(2-Methyl-4-thiazolyl)phenol** in solvent systems relevant to their specific applications, from analytical chemistry to formulation development.

## Introduction

**4-(2-Methyl-4-thiazolyl)phenol** (CAS No. 30686-73-8) is a solid, white to off-white crystalline compound with a molecular weight of 191.25 g/mol .<sup>[1]</sup> It is utilized as a biochemical reagent in life science research.<sup>[1]</sup> An understanding of a compound's solubility is fundamental to its application in areas such as drug delivery, formulation, and analytical method development. The principle of "like dissolves like" serves as a foundational concept, suggesting that solubility is favored in solvents of similar polarity.<sup>[1]</sup>

Despite its relevance, a comprehensive, publicly accessible dataset detailing the quantitative solubility of **4-(2-Methyl-4-thiazolyl)phenol** in a variety of common laboratory solvents is not readily available. This guide consolidates the known solubility information and presents a standardized methodology for its experimental determination.

## Solubility Data

The available solubility data for **4-(2-Methyl-4-thiazolyl)phenol** is limited. The following table summarizes the known quantitative and semi-quantitative solubility information. It is important to note the conditions under which these values were determined, as they may not represent equilibrium solubility at standard temperature and pressure.

Solvent/Solvent System	Temperature (°C)	Solubility	Method/Comments	Source
Dimethyl Sulfoxide (DMSO)	60	50 mg/mL (261.44 mM)	Ultrasonic and warming were used to aid dissolution.	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Not Specified	≥ 1 mg/mL (5.23 mM)	Clear solution; saturation unknown.	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	Not Specified	≥ 1 mg/mL (5.23 mM)	Clear solution; saturation unknown.	[1]
10% DMSO, 90% Corn Oil	Not Specified	≥ 1 mg/mL (5.23 mM)	Clear solution; saturation unknown.	[1]

Note: The use of heating and sonication to dissolve the compound in DMSO suggests that the reported value may be a supersaturated concentration rather than the equilibrium solubility at room temperature.

# Experimental Protocol for Equilibrium Solubility Determination

The following is a generalized yet detailed protocol for determining the equilibrium solubility of a solid compound such as **4-(2-Methyl-4-thiazolyl)phenol** using the shake-flask method. This method is considered a gold standard for its reliability and accuracy.

## 3.1. Materials and Equipment

- **4-(2-Methyl-4-thiazolyl)phenol** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, toluene, hexane)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE, chemically inert)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- Volumetric flasks and pipettes

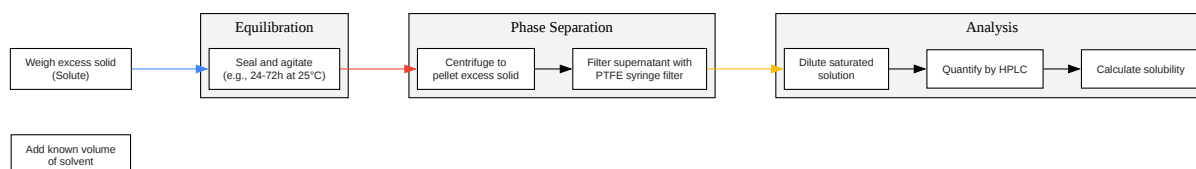
## 3.2. Procedure

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **4-(2-Methyl-4-thiazolyl)phenol** of known concentrations in a suitable solvent (e.g., DMSO or the solvent being tested). These will be used to generate a calibration curve.
- **Sample Preparation:** Add an excess amount of solid **4-(2-Methyl-4-thiazolyl)phenol** to a vial containing a known volume of the test solvent. The presence of undissolved solid is crucial to ensure that equilibrium with a saturated solution is achieved.

- **Equilibration:** Securely cap the vials and place them on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been reached (i.e., the concentration of the solute in the solution no longer changes).
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle. Then, centrifuge the vials at a high speed to pellet the remaining solid.
- **Sample Collection:** Carefully withdraw a sample of the supernatant using a syringe. Attach a chemically inert syringe filter (e.g., PTFE) and filter the solution into a clean vial. This step is critical to remove any undissolved microparticles.
- **Quantification:** Dilute the filtered, saturated solution with a suitable solvent to a concentration that falls within the range of the calibration curve. Analyze the diluted sample using a validated HPLC method to determine the concentration of **4-(2-Methyl-4-thiazolyl)phenol**.
- **Data Reporting:** Calculate the original concentration in the saturated solution, taking into account the dilution factor. The solubility is typically reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Generalized workflow for determining equilibrium solubility via the shake-flask method.

## Conclusion

While comprehensive quantitative solubility data for **4-(2-Methyl-4-thiazolyl)phenol** in common solvents is not widely published, the information and methodologies presented in this technical guide provide a solid foundation for researchers. The provided experimental protocol offers a reliable means to generate the necessary data for specific research and development needs. The limited available data suggests that **4-(2-Methyl-4-thiazolyl)phenol** has good solubility in DMSO, particularly with the input of energy, and at least minimal solubility in complex aqueous/organic mixtures, indicating its potential for formulation in various delivery systems. Further experimental investigation is encouraged to build a more complete solubility profile for this compound.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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